

Molecular weight and formula of 1,3,5-Tribromobenzene-d3

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,3,5-Tribromobenzene-d3

Cat. No.: B1482702

[Get Quote](#)

An In-depth Technical Guide to 1,3,5-Tribromobenzene-d3

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and analysis of **1,3,5-Tribromobenzene-d3**, a deuterated analog of 1,3,5-Tribromobenzene. This information is intended for researchers, scientists, and professionals in the fields of drug development, analytical chemistry, and materials science.

Core Compound Properties

1,3,5-Tribromobenzene-d3 is a stable, isotopically labeled compound valuable as an internal standard in mass spectrometry-based analytical methods and as a starting material for the synthesis of complex deuterated molecules. Its properties are very similar to its non-deuterated counterpart, with the key difference being the increased mass due to the presence of three deuterium atoms on the benzene ring.

Physicochemical Data

The following table summarizes the key quantitative data for **1,3,5-Tribromobenzene-d3** and its non-deuterated analog for comparison.

Property	1,3,5-Tribromobenzene-d3	1,3,5-Tribromobenzene	Data Source(s)
CAS Number	52921-77-4	626-39-1	[1][2]
Chemical Formula	C ₆ D ₃ Br ₃	C ₆ H ₃ Br ₃	[2]
Molecular Weight	317.82 g/mol	314.80 g/mol	[2][3]
Monoisotopic Mass	314.79732 Da	311.77849 Da	[2][3]
Appearance	Yellow powder	Colorless solid / Lump powder	[1]
Melting Point	Not specified, expected to be similar to the non-deuterated form	117-121 °C	[1][4]
Boiling Point	Not specified, expected to be similar to the non-deuterated form	271 °C	[4][5]
Solubility	Not specified, expected to be similar to the non-deuterated form	Soluble in hot ethanol and acetic acid; insoluble in water.	[4]

Synthesis and Analysis

Experimental Protocol: Synthesis of 1,3,5-Tribromobenzene

While a specific protocol for the deuterated version is not readily available in the literature, a common and well-documented method for the synthesis of the non-deuterated 1,3,5-Tribromobenzene involves the deamination of 2,4,6-tribromoaniline.[5] To obtain the d3-analog, one would need to start with a deuterated aniline or perform the reaction in a deuterated

solvent that allows for H/D exchange. A general procedure is outlined below, adapted from known methods for the non-deuterated compound.

Reaction: Deamination of 2,4,6-tribromoaniline.

Materials:

- 2,4,6-tribromoaniline
- Ethanol (95%)
- Benzene
- Concentrated Sulfuric Acid
- Sodium Nitrite (NaNO_2)

Procedure:

- In a round-bottom flask, dissolve 2,4,6-tribromoaniline in a mixture of 95% ethanol and benzene with heating.
- Once dissolved, carefully and gradually add concentrated sulfuric acid to the solution over a period of 1-2 hours while maintaining the temperature between 50-60 °C with stirring.
- After the addition of sulfuric acid, add sodium nitrite in portions. An exothermic reaction will occur.
- Bring the reaction mixture to a boil and reflux for 2-3 hours.
- After the reaction is complete, allow the mixture to cool to room temperature to allow for crystallization.
- Filter the resulting solid product and wash with water until the filtrate is neutral.
- Dry the solid product to obtain 1,3,5-Tribromobenzene. The product can be further purified by recrystallization from ethanol.

Note on Deuteration: To synthesize **1,3,5-Tribromobenzene-d3**, this procedure would need to be adapted, likely by using deuterated sulfuric acid (D_2SO_4) and deuterated ethanol ($EtOD$) to facilitate the replacement of the aromatic protons with deuterium through an electrophilic substitution mechanism prior to or during the deamination process. The exact conditions for such an exchange would require experimental optimization.

Visualization of Properties and Workflows

Logical Relationships of 1,3,5-Tribromobenzene-d3

The following diagram illustrates the key attributes and relationships of **1,3,5-Tribromobenzene-d3**.

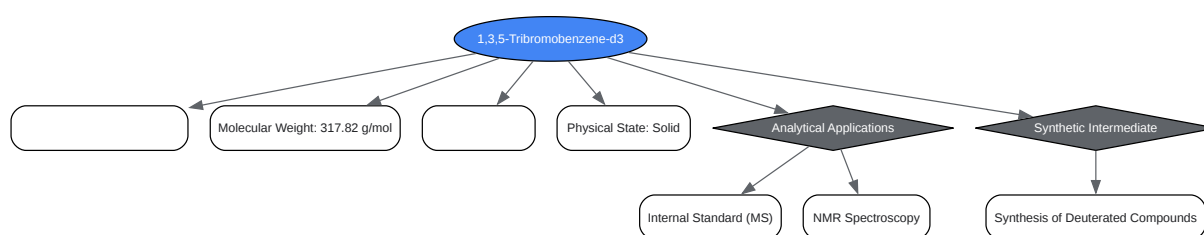


Figure 1: Key Attributes of 1,3,5-Tribromobenzene-d3

[Click to download full resolution via product page](#)

Figure 1: Key Attributes of **1,3,5-Tribromobenzene-d3**

Experimental Workflow: Quality Control Analysis

The diagram below outlines a typical experimental workflow for the quality control analysis of synthesized **1,3,5-Tribromobenzene-d3**.

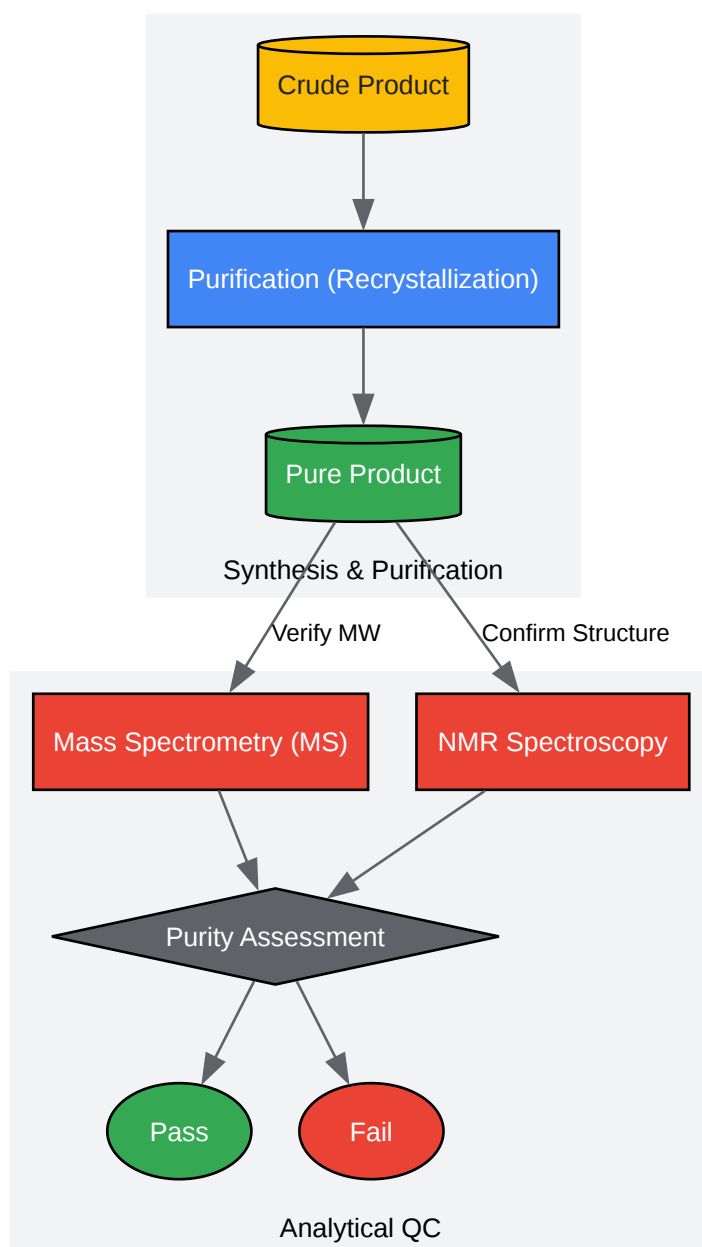


Figure 2: Workflow for QC of 1,3,5-Tribromobenzene-d3

[Click to download full resolution via product page](#)

Figure 2: Workflow for QC of **1,3,5-Tribromobenzene-d3**

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1,3,5-Tribromobenzene | CAS#:626-39-1 | Chemsrsc [chemsrc.com]
- 2. 1,3,5-Tribromobenzene-d3 | C6H3Br3 | CID 122236902 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1,3,5-Tribromobenzene | C6H3Br3 | CID 12279 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 1,3,5-Tribromobenzene | 626-39-1 [chemicalbook.com]
- 5. 1,3,5-Tribromobenzene - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Molecular weight and formula of 1,3,5-Tribromobenzene-d3]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1482702#molecular-weight-and-formula-of-1-3-5-tribromobenzene-d3]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com